

Application Notes and Protocols for DMHAPC-Chol in Lung Tissue Gene Delivery

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Compound of Interest

Compound Name: DMHAPC-Chol

Cat. No.: B15575230

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Introduction

DMHAPC-Chol (N,N-dimethyl hydroxyethyl aminopropane carbamoyl cholesterol) is a cationic lipid that holds significant promise for the delivery of therapeutic genes to lung tissue. Its unique structural features, incorporating a biodegradable carbamoyl linker and a hydroxyethyl group in its polar head, facilitate the formation of stable lipoplexes with nucleic acids. These complexes can efficiently transfect lung cells, offering a potential non-viral vector for the treatment of various pulmonary diseases. This document provides detailed application notes and protocols based on available research, primarily referencing studies on the closely related compound MHAPC (N,N-methyl hydroxyethyl aminopropane carbamoyl cholesterol), which has demonstrated high transfection efficiency in murine lungs.

Data Presentation

Quantitative data from relevant studies are summarized below to facilitate comparison of transfection efficiency and other key parameters.

Cationic Lipid Formula tion	Co-lipid	Therape utic Gene/R eporter	Animal Model	Adminis tration Route	Transfe ction Efficien cy (Relativ e Luciferase Units/m g protein)	Cytotoxi city	Referen ce
MHAPC	DOPE	pCMV-luc (Lucifera se)	BALB/c Mice	Intratrach eal Instillatio n	> 2-fold higher than in vivo jet-PEI	Not explicitly stated	[1] [2]
GAP-DLRIE	DOPE	CAT (Chloram phenicol Acetyltra nsferase)	BALB/c Mice	Intranasa l	> 100-fold higher than naked DNA	Not explicitly stated	[3]
EDMPC	Cholester ol	CAT (Chloram phenicol Acetyltra nsferase)	Rats	Intralobar Delivery	High, but specific values not provided	Not explicitly stated	
Aminogly coside-based lipids	DOPE	Luciferase	Mice	Aerosol	At least as efficient as GL67A	Not explicitly stated	

Note: Data for **DMHAPC-Chol** is extrapolated from studies on the structurally similar MHAPC. Further studies are required for direct quantitative analysis of **DMHAPC-Chol**.

Experimental Protocols

Detailed methodologies for key experiments are provided below.

Protocol 1: Formulation of DMHAPC-Chol/DNA Lipoplexes

This protocol describes the preparation of cationic liposomes and their subsequent complexation with plasmid DNA.

Materials:

- **DMHAPC-Chol**
- 1,2-dioleoyl-sn-glycero-3-phosphoethanolamine (DOPE)
- Plasmid DNA (e.g., pCMV-luc) encoding the therapeutic gene
- Chloroform
- Sterile, RNase-free 5% glucose solution
- Sterile, RNase-free water

Procedure:

- Liposome Preparation (Thin-film hydration method):
 1. Dissolve **DMHAPC-Chol** and DOPE in a 1:1 molar ratio in chloroform in a round-bottom flask.
 2. Remove the chloroform using a rotary evaporator under reduced pressure to form a thin lipid film on the flask wall.
 3. Further dry the lipid film under vacuum for at least 1 hour to remove any residual solvent.

4. Hydrate the lipid film with a sterile, RNase-free 5% glucose solution by vortexing for 10-15 minutes. This will result in the formation of multilamellar vesicles (MLVs).
 5. To obtain small unilamellar vesicles (SUVs), sonicate the MLV suspension on ice using a probe sonicator or extrude it through polycarbonate membranes with a defined pore size (e.g., 100 nm).
- Lipoplex Formation:
 1. Dilute the desired amount of plasmid DNA in a sterile, RNase-free solution (e.g., 5% glucose or water).
 2. In a separate tube, dilute the **DMHAPC-Chol**/DOPE liposome suspension to the desired concentration in the same solution.
 3. Add the diluted DNA solution to the diluted liposome suspension dropwise while gently vortexing.
 4. Incubate the mixture at room temperature for 15-30 minutes to allow for the formation of stable lipoplexes. The optimal N/P ratio (molar ratio of nitrogen in the cationic lipid to phosphate in the DNA) should be empirically determined for maximal transfection efficiency.

Protocol 2: In Vivo Gene Delivery to Murine Lung via Intratracheal Instillation

This protocol outlines the procedure for delivering **DMHAPC-Chol**/DNA lipoplexes directly to the lungs of mice.

Materials:

- **DMHAPC-Chol**/DNA lipoplexes (prepared as in Protocol 1)
- 8-10 week old BALB/c mice (or other suitable strain)
- Anesthetic (e.g., isoflurane, ketamine/xylazine cocktail)
- Intratracheal instillation device (e.g., MicroSprayer® Aerosolizer)

- Animal board for restraint

Procedure:

- Anesthetize the mouse using the chosen anesthetic protocol.
- Place the anesthetized mouse in a supine position on the animal board.
- Visualize the trachea by transillumination of the neck.
- Carefully insert the intratracheal instillation device into the trachea.
- Administer a defined volume (typically 50-100 μ L for mice) of the **DMHAPC-Chol/DNA** lipoplex suspension directly into the lungs.
- Allow the mouse to recover from anesthesia on a warming pad.
- Monitor the animal for any signs of distress post-procedure.
- Euthanize the mice at a predetermined time point (e.g., 24-48 hours post-instillation) for analysis of gene expression.

Protocol 3: Quantification of Luciferase Gene Expression in Lung Tissue

This protocol describes the measurement of reporter gene expression in lung tissue following in vivo delivery.

Materials:

- Lung tissue harvested from treated mice
- Luciferase Assay System (e.g., Promega)
- Lysis buffer (e.g., Reporter Lysis Buffer, Promega)
- Protein assay kit (e.g., BCA or Bradford)

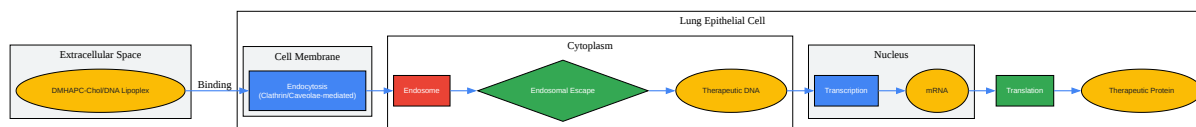
- Luminometer
- Homogenizer

Procedure:

- Excise the lungs from the euthanized mice and wash with ice-cold phosphate-buffered saline (PBS).
- Homogenize the lung tissue in lysis buffer on ice.
- Centrifuge the homogenate at 4°C to pellet cellular debris.
- Collect the supernatant (lung lysate).
- Determine the total protein concentration in the lung lysate using a protein assay kit.
- In a luminometer tube, mix a small volume of the lung lysate with the luciferase assay reagent according to the manufacturer's instructions.
- Measure the luminescence using a luminometer.
- Normalize the luciferase activity to the total protein concentration to obtain relative light units (RLU) per milligram of protein.

Visualizations

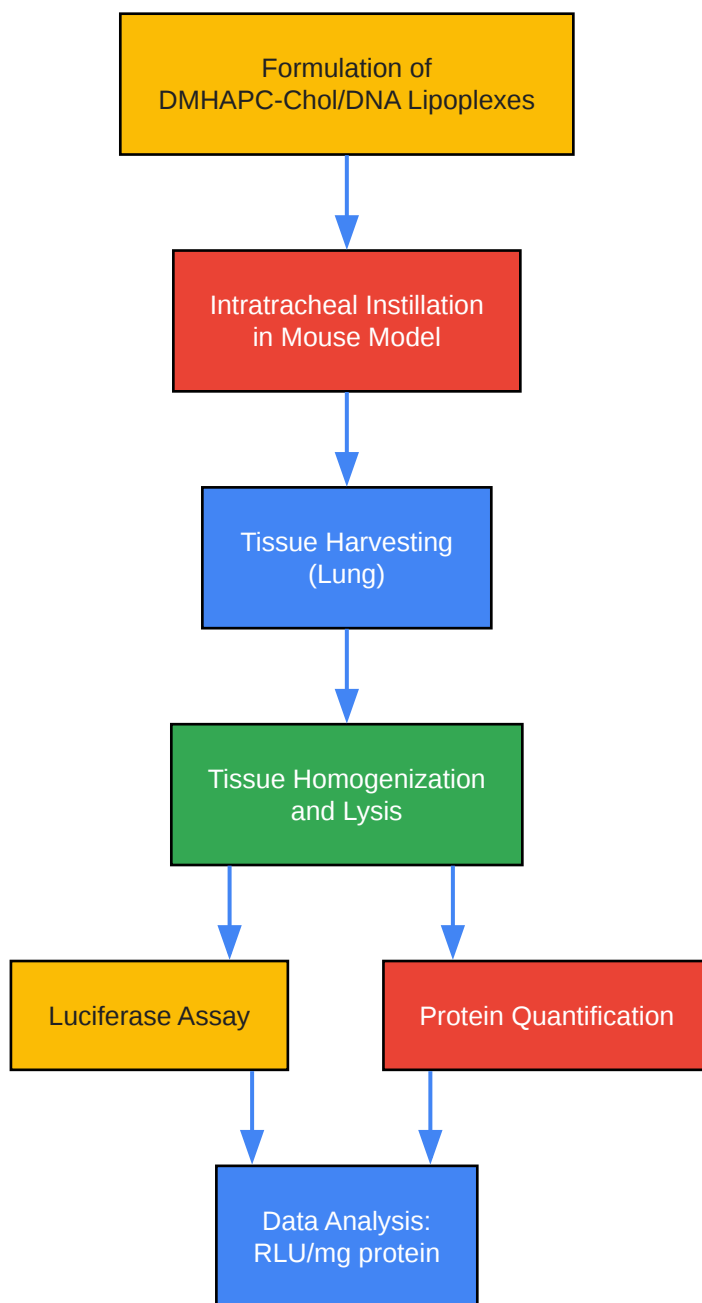
Signaling Pathway: Cellular Uptake of DMHAPC-Chol Lipoplexes



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Caption: Cellular uptake and intracellular trafficking of **DMHAPC-Chol/DNA** lipoplexes in lung epithelial cells.

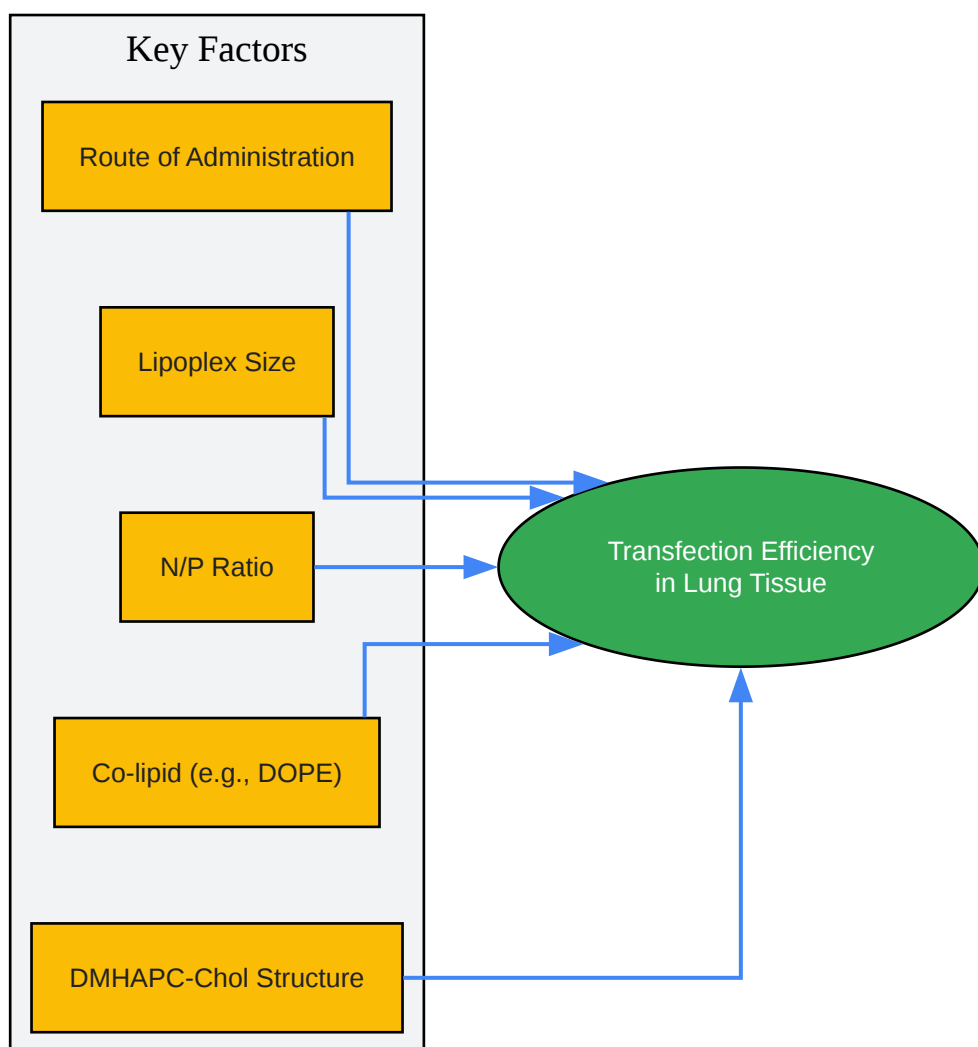
Experimental Workflow: Gene Delivery to Lung Tissue



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Caption: Workflow for in vivo gene delivery and analysis of reporter gene expression in lung tissue.

Logical Relationship: Factors Influencing Transfection Efficiency



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Caption: Key factors influencing the efficiency of **DMHAPC-Chol**-mediated gene delivery to the lungs.

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References

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- [2. A Comparison of Cellular Uptake Mechanisms, Delivery Efficacy, and Intracellular Fate between Liposomes and Extracellular Vesicles - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
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